

# Hsd17B13-IN-59: Application Notes and Protocols for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Hsd17B13-IN-59

Cat. No.: B12366065

[Get Quote](#)

FOR RESEARCH USE ONLY

## Introduction

**Hsd17B13-IN-59** is a potent inhibitor of the enzyme 17 $\beta$ -hydroxysteroid dehydrogenase type 13 (HSD17B13). HSD17B13 is a lipid droplet-associated protein predominantly expressed in the liver and has been identified as a promising therapeutic target for non-alcoholic fatty liver disease (NAFLD) and non-alcoholic steatohepatitis (NASH). This document provides detailed application notes and experimental protocols for the use of **Hsd17B13-IN-59** in preclinical research settings.

## Supplier and Purchasing Information

**Hsd17B13-IN-59** can be procured from various chemical suppliers specializing in research compounds. One such supplier is MedChemExpress, where it is cataloged as HY-163256. It is imperative to source the compound from a reputable supplier that provides a certificate of analysis to ensure its purity and identity.

Table 1: Product Information

Parameter	Information
Product Name	Hsd17B13-IN-59
Supplier	MedChemExpress
Catalog Number	HY-163256
Purity	As specified by the supplier's certificate of analysis
Storage	Store at -20°C for long-term storage.

## Physicochemical and Inhibitory Properties

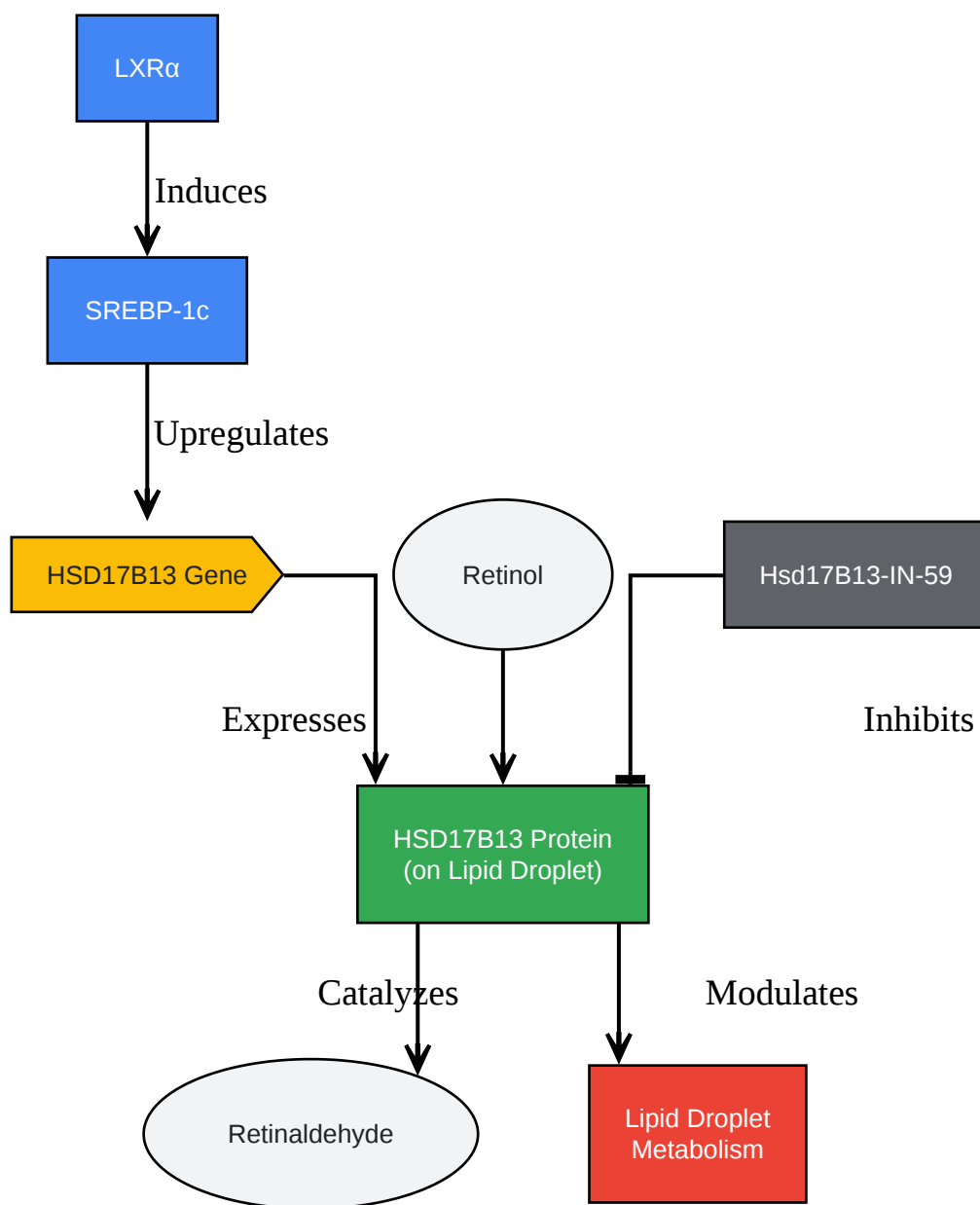
**Hsd17B13-IN-59** is a small molecule inhibitor with a reported IC<sub>50</sub> value of  $\leq 0.1 \mu\text{M}$  for the inhibition of HSD17B13 enzymatic activity with estradiol as a substrate.<sup>[1]</sup> The inhibitory activity of related compounds, such as BI-3231, has been shown to be potent and selective for HSD17B13.<sup>[2]</sup>

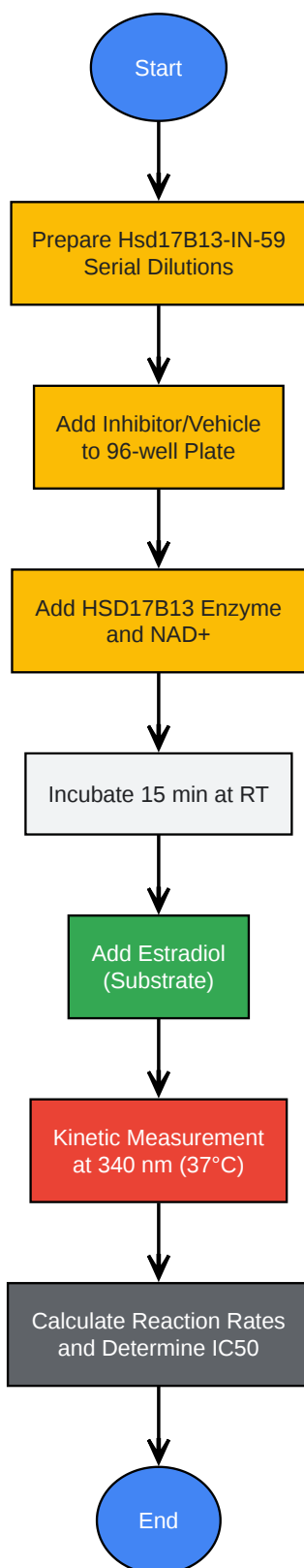
Table 2: In Vitro Inhibitory Activity of HSD17B13 Inhibitors

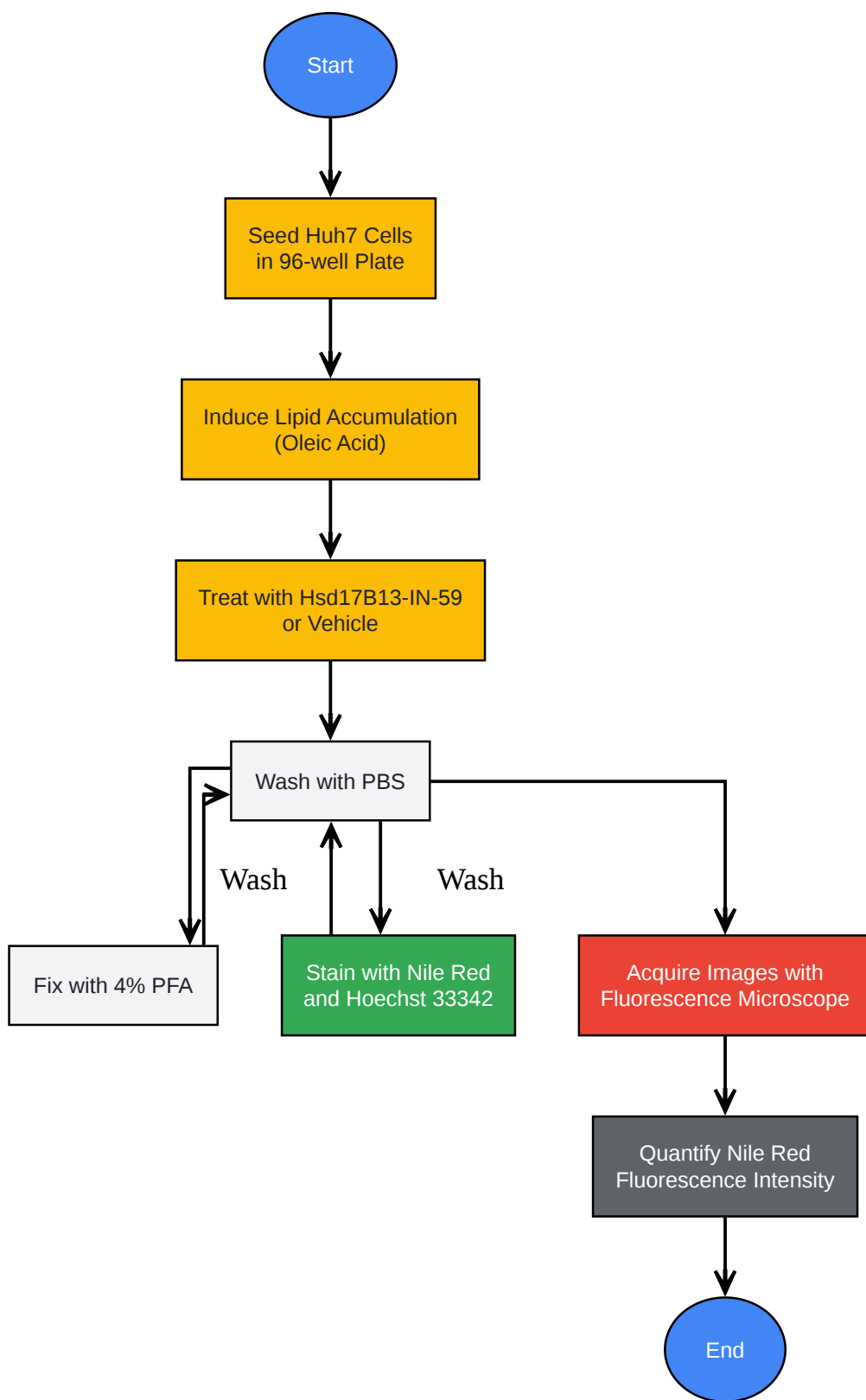
Compound	Target	IC50	Substrate	Reference
Hsd17B13-IN-59	HSD17B13	≤ 0.1 μM	Estradiol	[1]
BI-3231	Human HSD17B13	1 nM	Estradiol	[2]
BI-3231	Mouse HSD17B13	13 nM	Estradiol	[2]
HSD17B13-IN-3	HSD17B13	0.38 μM	β-estradiol	[3]
HSD17B13-IN-3	HSD17B13	0.45 μM	Leukotriene B4	[3]
HSD17B13-IN-13	HSD17B13	< 0.1 μM	Estradiol	[4]
HSD17B13-IN-23	HSD17B13	< 0.1 μM	Estradiol	[3]
HSD17B13-IN-23	HSD17B13	< 1 μM	Leukotriene B3	[3]

## Signaling Pathway and Mechanism of Action

HSD17B13 is involved in hepatic lipid metabolism. Its expression is regulated by the nuclear receptor Liver X Receptor α (LXRα) and the transcription factor Sterol Regulatory Element-Binding Protein-1c (SREBP-1c).[5][6][7] LXRα activation induces SREBP-1c, which in turn binds to the promoter of the HSD17B13 gene to upregulate its expression.[6][7] HSD17B13 is localized to lipid droplets and is thought to play a role in their metabolism, potentially through its retinol dehydrogenase activity, converting retinol to retinaldehyde.[1][8] Inhibition of HSD17B13 by compounds like **Hsd17B13-IN-59** is expected to modulate these downstream effects, thereby reducing lipid accumulation and inflammation associated with NAFLD.







[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Review article: the role of HSD17B13 on global epidemiology, natural history, pathogenesis, and treatment of NAFLD - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. dlib.hust.edu.vn [dlib.hust.edu.vn]
- 5. researchgate.net [researchgate.net]
- 6. Decoding 17-Beta-hydroxysteroid Dehydrogenase 13: A Multifaceted Perspective on Its Role in Hepatic Steatosis and Associated Disorders - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Discovery of a Novel Potent and Selective HSD17B13 Inhibitor, BI-3231, a Well-Characterized Chemical Probe Available for Open Science - PMC [pmc.ncbi.nlm.nih.gov]
- 8. HSD17B13 is a Hepatic Retinol Dehydrogenase Associated with Histological Features of Non-Alcoholic Fatty Liver Disease - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Hsd17B13-IN-59: Application Notes and Protocols for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12366065#hsd17b13-in-59-supplier-and-purchasing-information]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)